

# 2-FA effects compared to dextroamphetamine user reports

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

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## Comparative Analysis: Dextroamphetamine vs. 2-FA

The table below summarizes the key comparative data available for these two substances.

Feature	Dextroamphetamine (Pharmaceutical)	2-Fluoroamphetamine (2-FA) [Research Chemical]
Status	FDA-approved medication [1] [2]	Pre-clinical research compound; no medical approval [3]
Primary Medical Uses	Treatment of <b>ADHD</b> and <b>Narcolepsy</b> [1] [2] [4]	No established medical uses [3]
Mechanism of Action	Well-established: promotes release and inhibits reuptake of <b>dopamine</b> and <b>norepinephrine</b> [2] [4].	<b>Presumed</b> similar mechanism as a dopamine/norepinephrine releasing agent, but not formally studied [3].
Dosage (Oral)	Varies by condition and age (e.g., ADHD: initial 5 mg 1-2 times/day for adults) [5].	Anecdotal user reports: <b>Light:</b> 15-30 mg, <b>Common:</b> 30-50 mg, <b>Strong:</b> 50-60 mg [3].

| **Duration of Action (Oral)** | **Immediate-Release:** 3-6 hours [4] **Extended-Release:** 8-12 hours [4] | Anecdotal user reports: **Total:** 2-4 hours [3] | | **Subjective Effects (Reported)** | Increased attention, focus, wakefulness, decreased appetite [4] [6]. | Reported to be most "amphetamine-like"; euphoria, stimulation, increased motivation [3]. | | **Safety & Toxicity Profile** | Well-characterized. Common side effects: insomnia, dry mouth, headache, increased heart rate. Serious risks: abuse potential, cardiovascular events, psychosis at high doses [1] [4]. | **Not established.** Anecdotal reports suggest a potential "ceiling dose" and fewer side effects (e.g., anxiety, high blood pressure), but long-term toxicity is unknown [3]. | | **Addiction Potential** | **Moderate to High;** known to be habit-forming with risk of psychological dependence [1] [4]. | **Theorized to be Moderate;** presumed cross-tolerance with other stimulants, but limited data [3]. |

## Experimental and Pharmacological Data

For researchers, the details of experimental protocols and pharmacological data are critical.

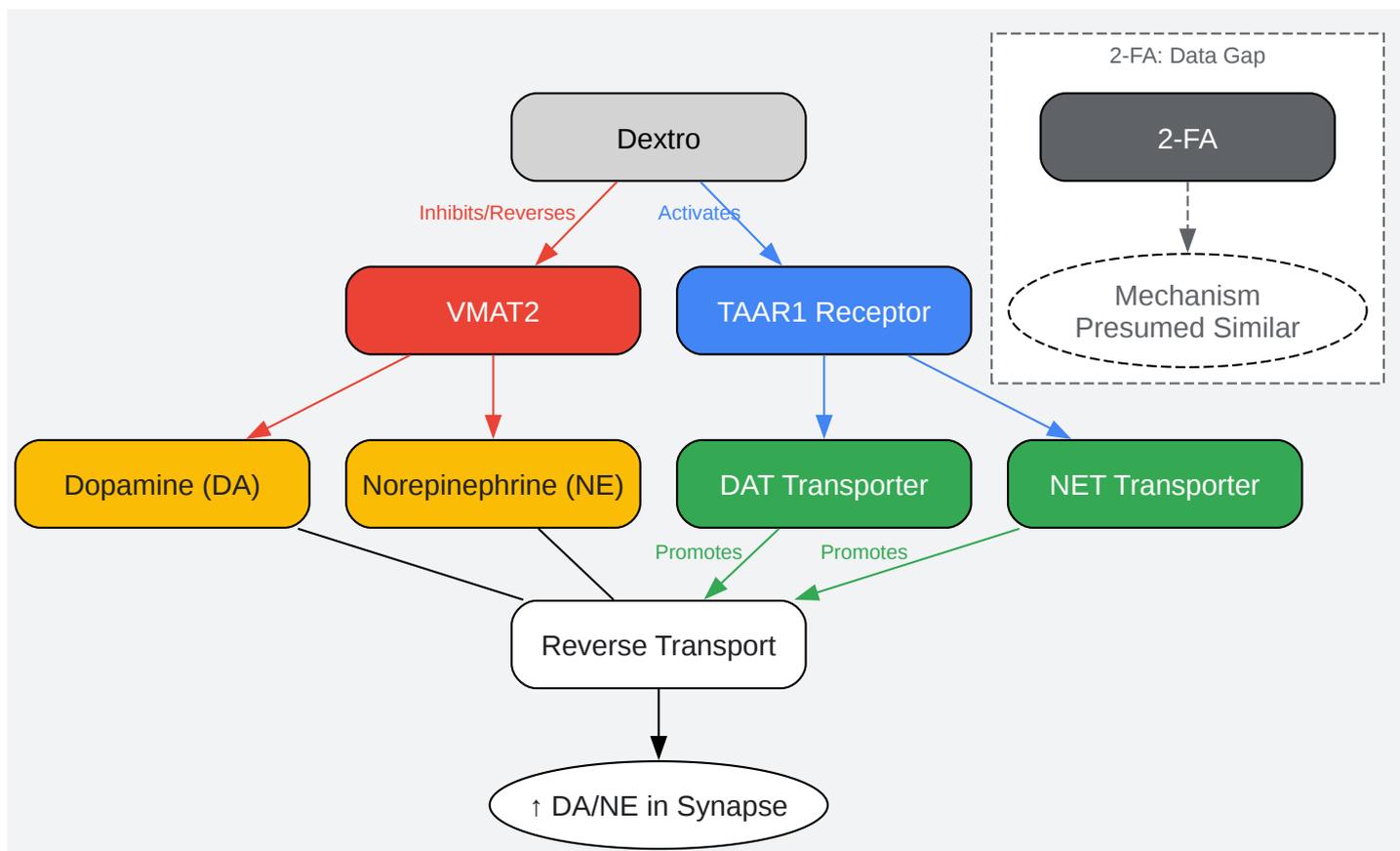
### Experimental Protocols Cited

The available information for 2-FA does not come from formal clinical trials but from user self-reports. In contrast, dextroamphetamine has been studied in numerous randomized, double-blind, controlled trials, which is the gold standard for clinical research.

- **For Dextroamphetamine:** A typical clinical trial protocol involves randomly assigning participants (e.g., adults with ADHD) to receive either dextroamphetamine, a comparator drug (e.g., paroxetine), a combination, or a placebo for a set period (e.g., 20 weeks). Outcomes are measured using standardized clinical rating scales for ADHD symptoms, anxiety, and depression, with efficacy and adverse events recorded at endpoint [7].
- **For 2-FA:** No formal experimental protocols were identified. The dosage and duration information is gathered from user submissions on forums and is intended for educational purposes only, not as a recommendation [3].

### Pharmacokinetics and Mechanism of Action

The following diagram illustrates the well-established mechanism of action for dextroamphetamine, highlighting the key data gaps that exist for 2-FA.



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This visual demonstrates that while the mechanism of dextroamphetamine is well-understood to involve multiple pathways like TAAR1 activation and VMAT2 inhibition, leading to increased neurotransmitters in the synapse [2] [4], the mechanism of 2-FA is only presumed to be similar, with a significant lack of confirming data [3].

## Critical Research Considerations

- **Toxicity and Safety Data:** The long-term health effects and toxicology of 2-FA **have not been studied in any scientific context** [3]. Its history of human usage is minimal, and its exact toxic

dosage is unknown. This stands in stark contrast to dextroamphetamine, which has a well-characterized safety and adverse effect profile.

- **Regulatory Status:** Dextroamphetamine is a **Schedule II** controlled substance in the U.S., indicating a recognized medical use but also a high potential for abuse [1] [4]. The legal status of 2-FA varies by country but it is often an uncontrolled research chemical, which poses significant risks for non-research use.

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**Address:** Ontario, CA 91761, United States

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